

parsaclisib progression-free survival in B-cell malignancies

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Parsaclisib

CAS No.: 1426698-88-5

Cat. No.: S005713

[Get Quote](#)

Progression-Free Survival and Key Efficacy Data

The provided data on **parsaclisib**'s efficacy, particularly from the **CITADEL-101** (Phase 1/2) and **CITADEL-203** (Phase 2) studies, is summarized in the table below. Note that median PFS was not reached (NR) for some subtypes in the initial study [1].

Malignancy Subtype	Prior BTKi Treatment	Objective Response Rate (ORR)	Complete Response (CR) Rate	Median Progression-Free Survival (PFS)	Study (Citation)
Follicular Lymphoma (FL)	Not Specified	77.7%	19.4%	15.8 months	CITADEL-203 [2]
Follicular Lymphoma (FL) - Japanese	Not Specified	88.1%	23.8%	Not Reported	CITADEL-213 [3]
Mantle Cell Lymphoma (MCL)	BTKi-Naïve	70%	16%	13.6 months	CITADEL-101 (Phase 2) [4]

Malignancy Subtype	Prior BTKi Treatment	Objective Response Rate (ORR)	Complete Response (CR) Rate	Median Progression-Free Survival (PFS)	Study (Citation)
Mantle Cell Lymphoma (MCL)	BTKi- Pretreated	30%	2%	Not Reported	CITADEL-101 (Phase 2) [4]
Marginal Zone Lymphoma (MZL)	Not Specified	78%	Not Reported	Not Reached (NR)	CITADEL-101 (Phase 1/2) [1]
Diffuse Large B-Cell Lymphoma (DLBCL)	Not Specified	30%	Not Reported	Not Reached (NR)	CITADEL-101 (Phase 1/2) [1]

Experimental Protocols and Methodologies

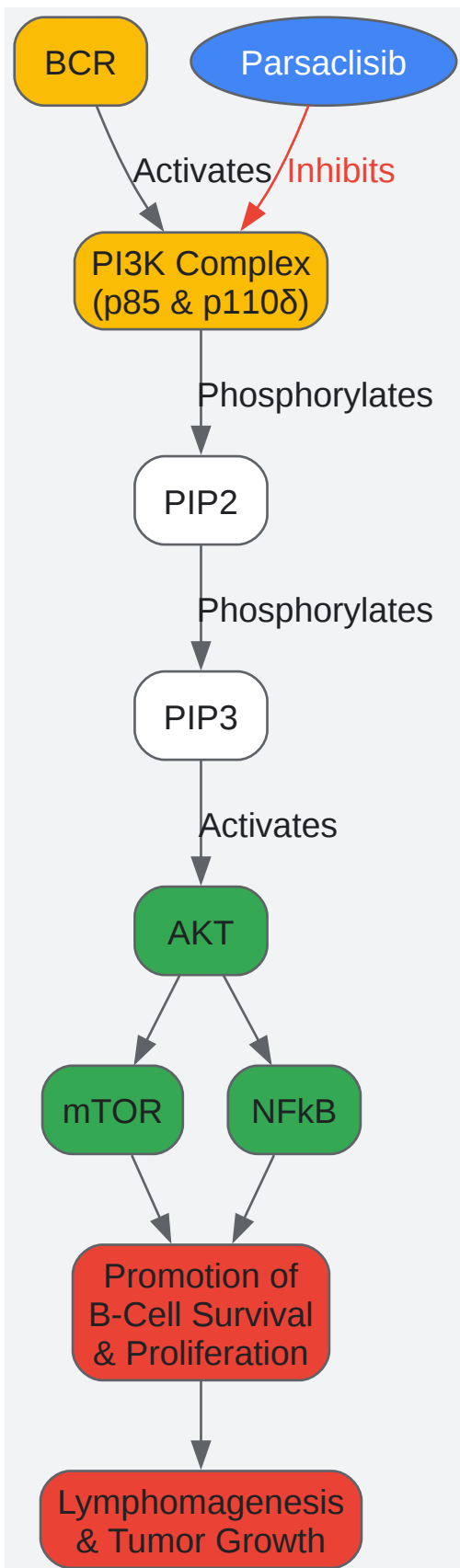
The data in the table above was generated under standardized clinical trial protocols.

- **Study Designs:** The key data for **Parsaclisib** comes from **phase 1/2 (CITADEL-101, NCT02018861)** and **phase 2 (CITADEL-203, NCT03126019; CITADEL-213, NCT04434937)** trials [1] [3] [2]. These were open-label studies evaluating the safety and efficacy of **parsaclisib** monotherapy in patients with relapsed or refractory B-cell malignancies.
- **Patient Population:** Eligible patients were adults (≥ 18 years) with histologically confirmed B-cell non-Hodgkin lymphoma (NHL) that had relapsed after or was refractory to at least one prior systemic therapy. Patients were often ineligible for or had progressed after hematopoietic stem cell transplantation [1] [3].
- **Dosing Regimens:** Two main dosing schedules were investigated [1] [3] [2]:
 - **Daily/Weekly (DW):** 20 mg once daily for 8-9 weeks, followed by 20 mg once weekly.
 - **Daily/Daily (DG):** 20 mg once daily for 8 weeks, followed by 2.5 mg once daily. The **DG regimen was selected for further development** based on a better safety profile while maintaining efficacy.
- **Endpoint Assessment:** The primary efficacy endpoint was typically **Objective Response Rate (ORR)**, defined as the proportion of patients with a best response of either Complete Response (CR) or Partial Response (PR) as assessed by standard lymphoma criteria (e.g., Lugano classification).

Progression-Free Survival (PFS) was a key secondary endpoint, measured from the start of treatment until disease progression or death from any cause [2]. Tumor assessments were performed using computed tomography (CT) or magnetic resonance imaging (MRI) at scheduled intervals [3].

Mechanism of Action and Signaling Pathway

Parsaclisib is a potent and highly selective inhibitor of the phosphoinositide 3-kinase delta (**PI3K δ**) isoform [1] [5]. The following diagram illustrates the key signaling pathway it targets in B-cell malignancies.



[Click to download full resolution via product page](#)

This diagram shows that **parsaclisib** directly targets the PI3K δ subunit. By inhibiting this specific node, it blocks the downstream oncogenic signaling that drives the growth and survival of malignant B-cells [1] [4] [5].

Key Comparative Insights

- **Efficacy Across Subtypes:** **Parsaclisib** shows its strongest and most durable activity in **indolent lymphomas like Follicular Lymphoma (FL) and Marginal Zone Lymphoma (MZL)** [1] [2]. Efficacy is more modest in aggressive subtypes like DLBCL [1].
- **Impact of Prior Therapy:** In Mantle Cell Lymphoma (MCL), a patient's prior treatment with a Bruton's Tyrosine Kinase inhibitor (BTKi) is a critical factor. **Parsaclisib**'s efficacy is significantly higher in **BTKi-naïve patients** compared to those who are BTKi-pretreated [4].
- **Dosing and Safety:** The development of optimized dosing regimens (switching from daily to a lower daily or weekly maintenance dose) was a key step in **managing long-term toxicities** like diarrhea/colitis, improving the drug's tolerability profile while maintaining efficacy [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Parsaclisib, a potent and highly selective PI3K δ inhibitor, in patients with relapsed or refractory B-cell malignancies - PMC [ncbi.nlm.nih.gov]
2. Parsaclisib, a PI3K δ inhibitor, in relapsed and refractory ... [sciencedirect.com]
3. PI3K δ Inhibitor Parsaclisib in Japanese Patients With ... [pmc.ncbi.nlm.nih.gov]
4. Targeted Therapies in the Treatment of Mantle Cell ... [pmc.ncbi.nlm.nih.gov]
5. Parsaclisib - an overview | ScienceDirect Topics [sciencedirect.com]

To cite this document: Smolecule. [parsaclisib progression-free survival in B-cell malignancies].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b005713#parsaclisib-progression-free-survival-in-b-cell-malignancies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com